

5-Oxooctanoic Acid: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 5-Oxooctanoic acid

Cat. No.: B1296286

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling information for **5-Oxooctanoic acid**. Due to the limited availability of specific toxicological data for **5-Oxooctanoic acid**, information from the structurally similar and well-studied compound, Octanoic acid, has been included as a surrogate for hazard assessment. This is clearly indicated where applicable.

Chemical and Physical Properties

5-Oxooctanoic acid is a white solid with a fruity, musky odor.^[1] It is soluble in water and alcohol.^{[1][2]}

Property	Value	Reference
Molecular Formula	C8H14O3	[3]
Molecular Weight	158.19 g/mol	[3]
Appearance	White solid	[1]
Melting Point	30.00 to 34.00 °C @ 760.00 mm Hg	[2]
Boiling Point	296.00 to 298.00 °C @ 760.00 mm Hg	[2]
Flash Point	301.00 °F (149.44 °C) (TCC)	[4]
Solubility	Soluble in water and alcohol	[1][2]

Toxicological Data

Specific oral, dermal, and inhalation toxicity data for **5-Oxooctanoic acid** are not readily available. The following data for Octanoic acid is provided as a surrogate for assessing potential acute toxicity.

Type of Toxicity	Value (Octanoic Acid)	Species	Reference
Oral LD50	10080 mg/kg	Rat	[5]
Dermal LD50	> 5 g/kg	Rabbit	[5]

Hazard Identification and GHS Classification

5-Oxooctanoic acid is classified as a skin and eye irritant.

- GHS Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.

The isomer, 7-Oxo-octanoic acid, is also classified as potentially causing respiratory irritation (H335), which should be considered as a potential hazard for **5-Oxo-octanoic acid**.

Safety and Handling

Engineering Controls:

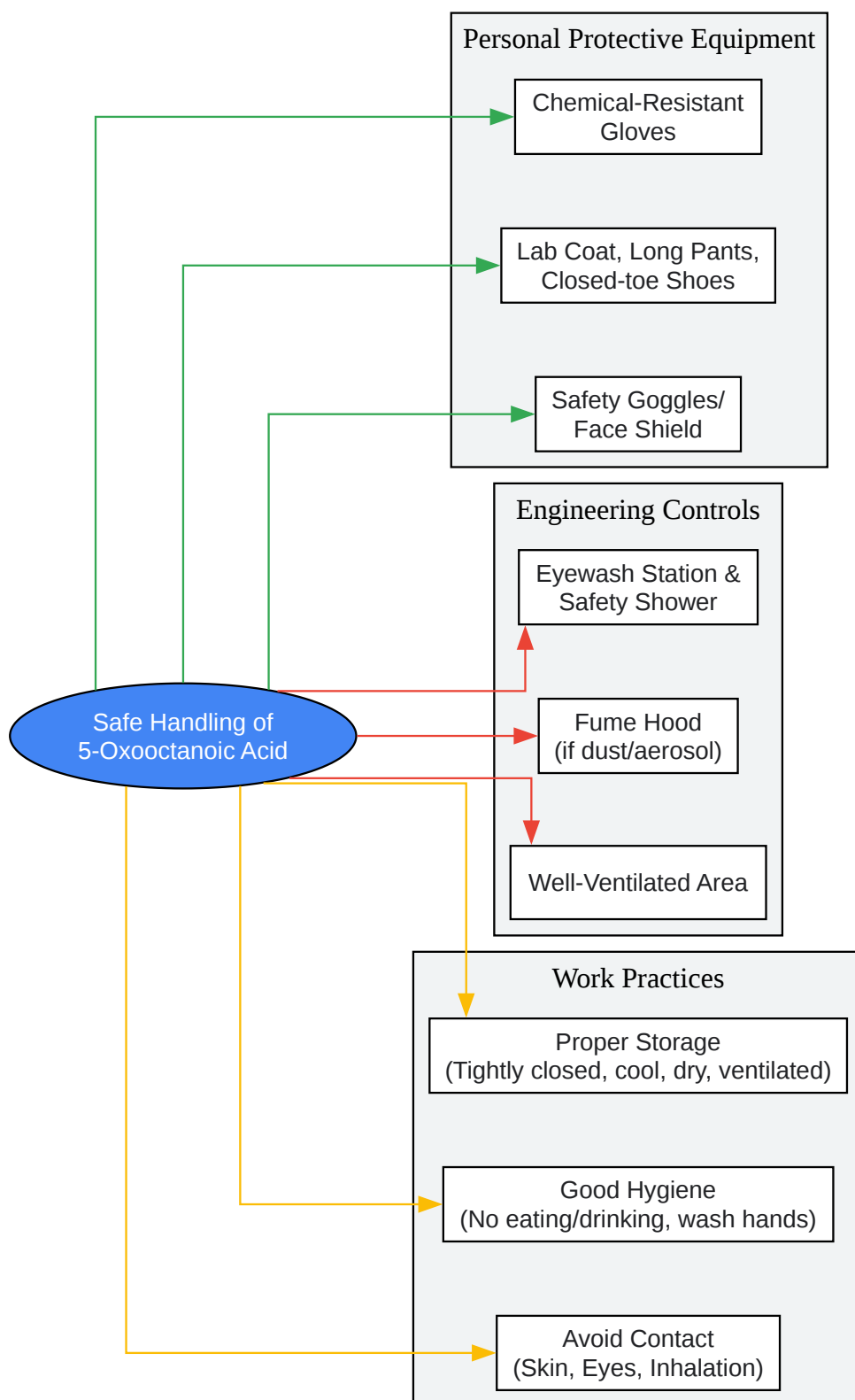
- Work with **5-Oxo-octanoic acid** should be conducted in a well-ventilated area.[6]
- If there is a risk of generating dust or aerosols, a chemical fume hood should be used.[6]
- Ensure that eyewash stations and safety showers are readily accessible.[5]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[7][8]
- Skin Protection: Wear a lab coat, long pants, and closed-toe shoes.[9] For tasks with a potential for significant skin contact, a chemically resistant apron should be worn.[9]
- Hand Protection: Wear appropriate chemical-resistant gloves.[8] Nitrile gloves may be penetrated by some corrosives, so glove selection should be based on the specific task and potential for exposure.[10]

General Handling Precautions:

- Avoid contact with skin and eyes.[6]
- Avoid breathing in dust or vapors.[6]
- Do not eat, drink, or smoke in areas where the chemical is handled.[9]
- Wash hands thoroughly after handling.[6]
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[6]
- Keep away from incompatible materials such as strong oxidizing agents.[5]



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Key components for the safe handling of **5-Oxo-octanoic acid**.

First Aid Measures

General Advice:

- In case of an exposure, immediately move the affected person to a safe area.
- Provide the Safety Data Sheet (SDS) to the responding medical personnel.

Specific Measures:

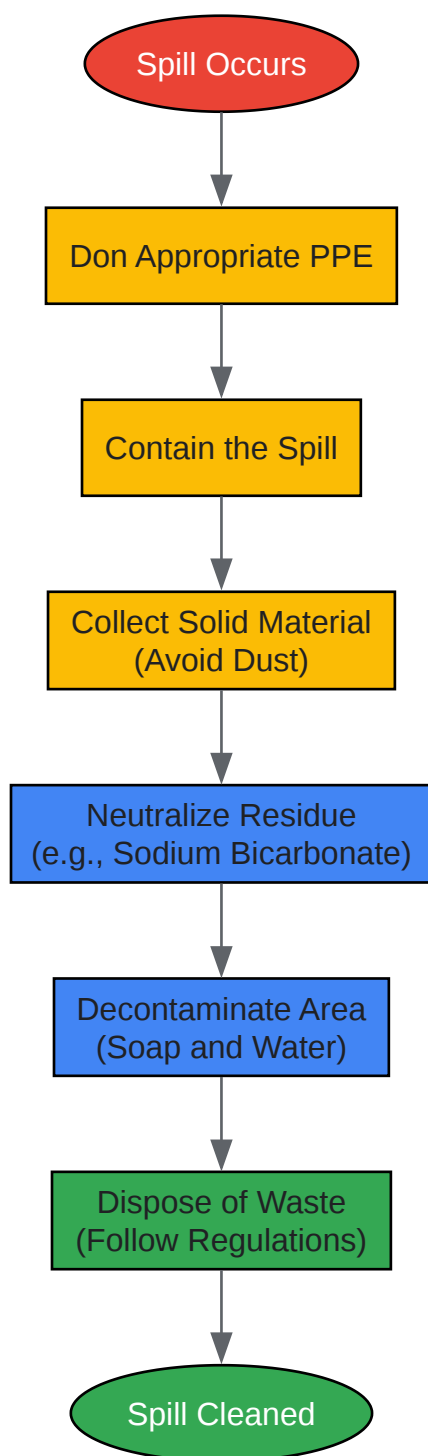
- **Eye Contact:** Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[11\]](#) Seek immediate medical attention.[\[11\]](#)
- **Skin Contact:** Immediately remove contaminated clothing.[\[10\]](#) Wash the affected skin area with soap and water for at least 15 minutes.[\[11\]](#) Seek medical attention if irritation persists.[\[11\]](#)
- **Inhalation:** Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if respiratory symptoms develop.
- **Ingestion:** Do NOT induce vomiting.[\[9\]](#) If the person is conscious, rinse their mouth with water and have them drink plenty of water.[\[9\]](#) Seek immediate medical attention.[\[9\]](#)

Firefighting Measures

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide, or alcohol-resistant foam.
- **Unsuitable Extinguishing Media:** Do not use a heavy water stream as it may spread the fire.
- **Specific Hazards:** Thermal decomposition may produce irritating gases and vapors, including carbon monoxide and carbon dioxide.[\[5\]](#)
- **Protective Equipment for Firefighters:** Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[5\]](#)

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel from the area.[\[5\]](#) Wear appropriate personal protective equipment (PPE) as described in Section 4.[\[8\]](#)
- Environmental Precautions: Prevent the spill from entering drains or waterways.
- Methods for Cleaning Up:
 - For solid spills, carefully sweep or scoop up the material, avoiding dust generation.
 - Place the spilled material into a suitable, labeled container for disposal.
 - Neutralize the spill area with a weak base such as sodium bicarbonate or soda ash.[\[10\]](#)
 - Clean the area with soap and water.[\[10\]](#)



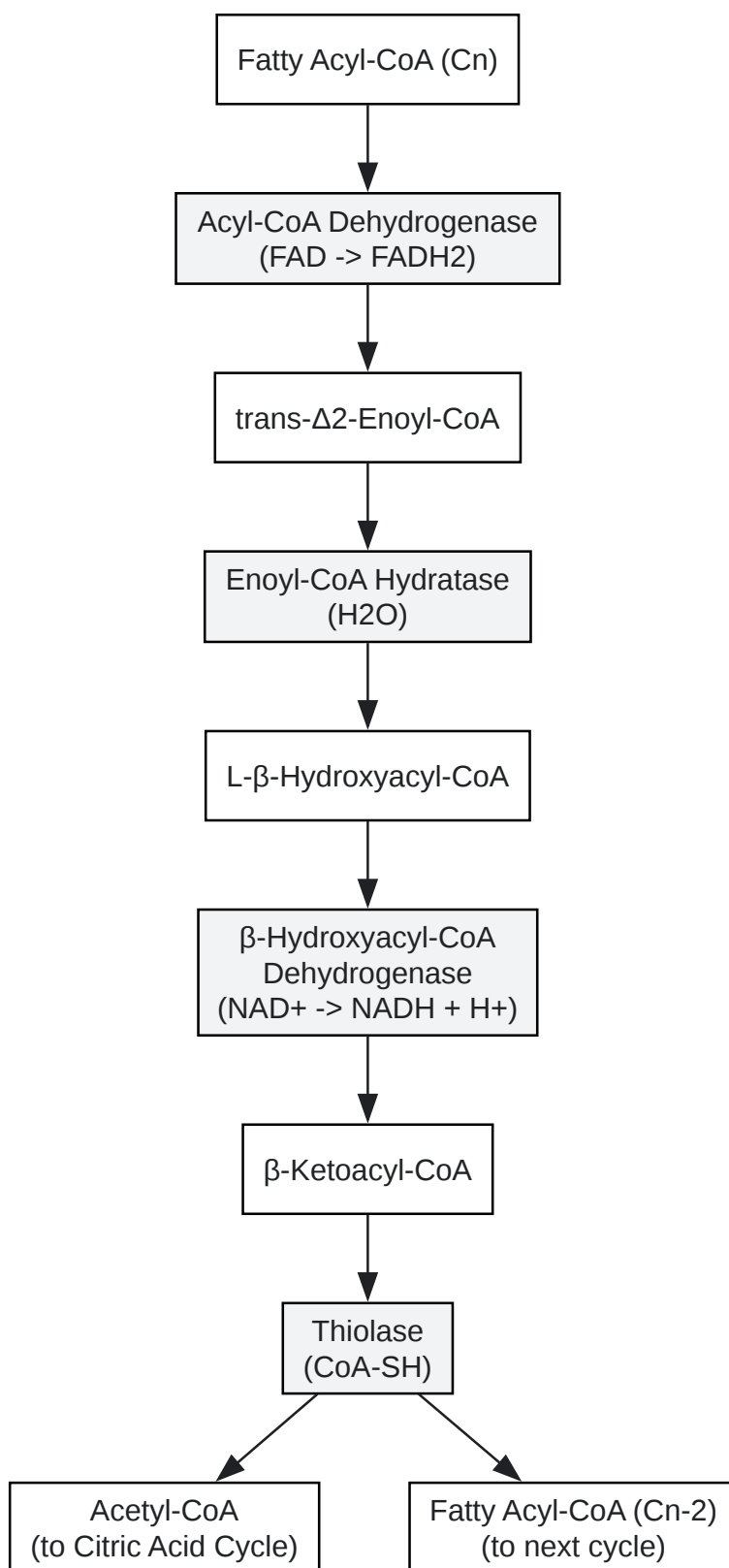
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General workflow for cleaning up a solid acid spill.

Experimental Protocols and Signaling Pathways

Representative Metabolic Pathway: Fatty Acid Beta-Oxidation

5-Oxooctanoic acid, as a fatty acid derivative, is likely metabolized through pathways involved in lipid metabolism. The beta-oxidation of fatty acids is a primary catabolic process for breaking down fatty acid molecules to generate energy in the form of acetyl-CoA, NADH, and FADH₂.^[1] This process occurs in the mitochondria.^[1]

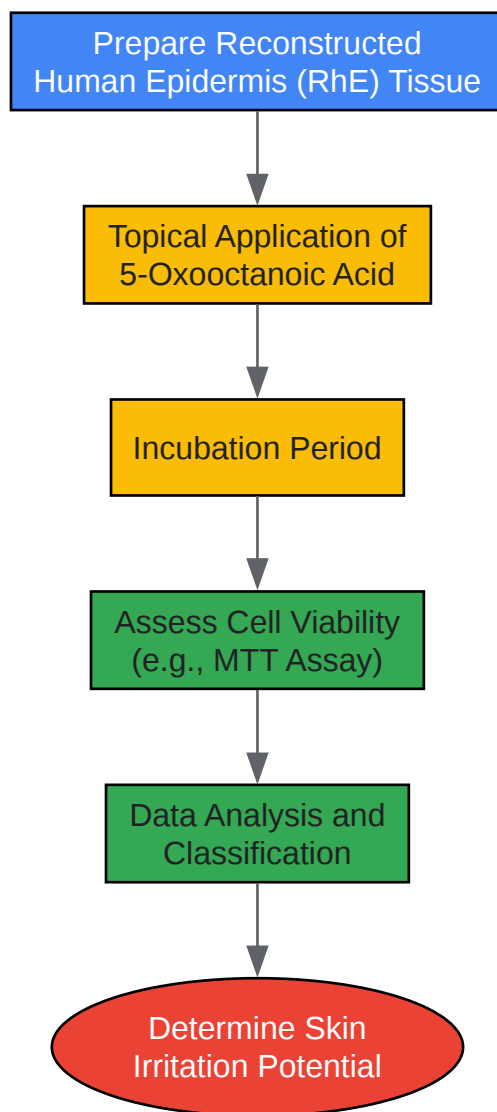


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A simplified diagram of the fatty acid beta-oxidation pathway.

Experimental Workflow: In Vitro Skin Irritation Assessment

Assessing the skin irritation potential of a chemical like **5-Oxo-octanoic acid** is crucial. In vitro methods using reconstructed human epidermis models are increasingly used to replace or reduce animal testing.[12]



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A general workflow for in vitro skin irritation testing.

Disposal Considerations

Dispose of **5-Oxooctanoic acid** and any contaminated materials in accordance with local, state, and federal regulations. It should be treated as hazardous waste. Do not dispose of it down the drain or in the regular trash.

Disclaimer: This document is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS). Always consult the SDS for **5-Oxooctanoic acid** from your supplier before handling the material.

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